

An In-depth Technical Guide to 5-methyl-1H-indole-4-carboxylic acid

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Compound of Interest

Compound Name: 5-methyl-1H-indole-4-carboxylic acid

Cat. No.: B2815399

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-methyl-1H-indole-4-carboxylic acid** (CAS Number: 1360950-77-1), a heterocyclic building block with significant potential in medicinal chemistry and materials science. While specific data for this particular isomer is emerging, this document synthesizes foundational knowledge from structurally related indole-4-carboxylic acids to offer valuable, field-proven insights. We will delve into its physicochemical properties, propose a robust synthetic pathway with detailed protocols, explore its potential biological significance based on established structure-activity relationships of the indole scaffold, and provide standardized methodologies for its characterization and analysis. This guide is intended to serve as a foundational resource to empower researchers in leveraging this molecule for novel discoveries.

Introduction: The Strategic Importance of the Indole Scaffold

The indole nucleus is a cornerstone of medicinal chemistry, forming the structural core of numerous natural products, pharmaceuticals, and biologically active compounds[1]. Its unique aromatic and electronic properties allow it to interact with a wide array of biological targets, leading to diverse pharmacological activities, including anticancer, anti-inflammatory, and

antiviral effects[2][3]. The strategic placement of substituents on the indole ring can profoundly modulate its biological activity, making compounds like **5-methyl-1H-indole-4-carboxylic acid** valuable probes in drug discovery programs[1].

The 4-carboxylic acid substitution on the indole ring is of particular interest. It provides a handle for further chemical modifications, such as amidation or esterification, enabling the exploration of structure-activity relationships (SAR) and the development of targeted therapeutics. The addition of a methyl group at the 5-position can further influence the molecule's lipophilicity and metabolic stability, potentially enhancing its pharmacokinetic profile.

This guide will provide a detailed exploration of **5-methyl-1H-indole-4-carboxylic acid**, offering both established data and expert-driven extrapolation to facilitate its application in research and development.

Physicochemical and Structural Properties

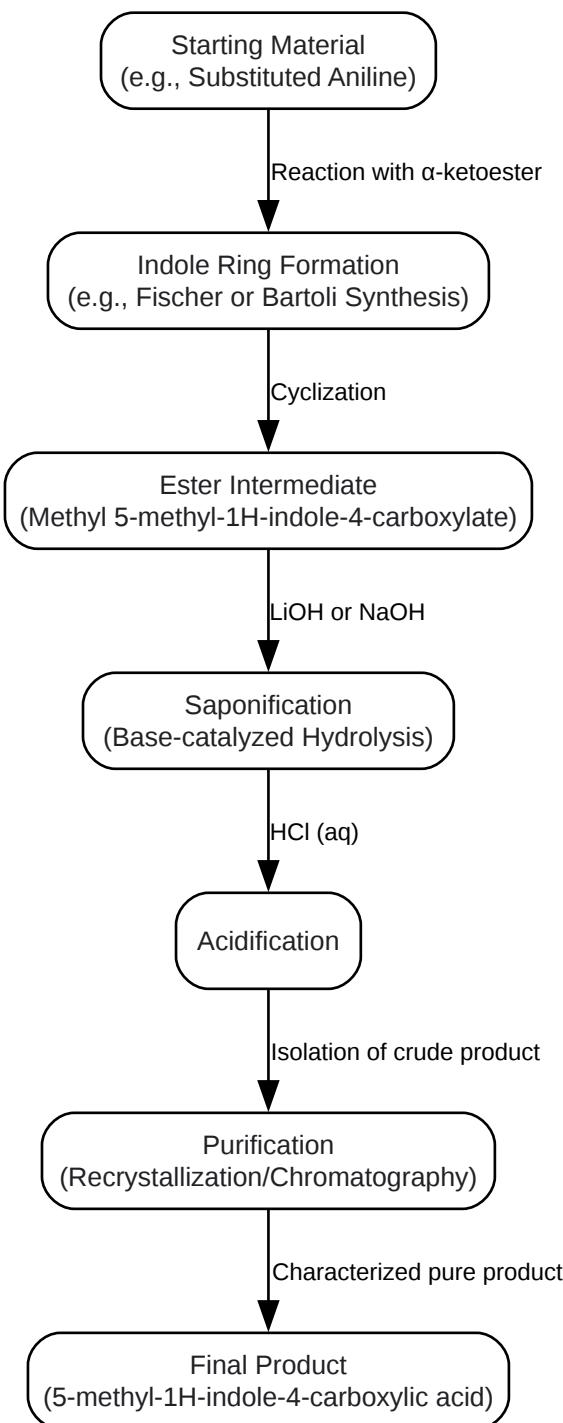
While extensive experimental data for **5-methyl-1H-indole-4-carboxylic acid** is not yet widely published, we can infer its key properties based on its structure and data from its close analogs, such as methyl indole-4-carboxylate[4][5].

Property	Value (Predicted/Inferred)	Source
CAS Number	1360950-77-1	--INVALID-LINK--
Molecular Formula	C ₁₀ H ₉ NO ₂	--INVALID-LINK--
Molecular Weight	175.19 g/mol	--INVALID-LINK--
Appearance	White to off-white solid	General observation for similar compounds
Solubility	Soluble in organic solvents like DMSO, DMF, and alcohols; limited solubility in water.	Inferred from related indole carboxylic acids
Melting Point	Not yet determined experimentally. Likely >200 °C, similar to other indole carboxylic acids.	
pKa	Estimated to be around 4-5 for the carboxylic acid group.	General pKa for benzoic acid derivatives

Synthesis and Purification: A Proposed Experimental Workflow

A robust and reproducible synthesis is paramount for the successful application of any chemical entity. While a specific, peer-reviewed synthesis for **5-methyl-1H-indole-4-carboxylic acid** is not readily available in the literature, a plausible and efficient route can be designed based on well-established indole synthesis methodologies and patent literature for analogous compounds^{[6][7]}. The proposed workflow involves a multi-step process beginning with a suitable starting material, followed by indole ring formation, and concluding with the hydrolysis of an ester precursor.

Diagram of the Proposed Synthetic Workflow



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Caption: A generalized workflow for the synthesis of **5-methyl-1H-indole-4-carboxylic acid**.

Step-by-Step Experimental Protocol

This protocol is adapted from a known procedure for the synthesis of 1-methyl-1H-indole-4-carboxylic acid and is expected to be applicable with minor modifications[6].

Part 1: Synthesis of the Ester Precursor (Methyl 5-methyl-1H-indole-4-carboxylate)

This step would typically involve a named reaction for indole synthesis, such as the Fischer, Bartoli, or a palladium-catalyzed cyclization. The specifics of this step would depend on the chosen starting materials.

Part 2: Hydrolysis to the Carboxylic Acid

- **Reaction Setup:** In a round-bottom flask, dissolve the methyl 5-methyl-1H-indole-4-carboxylate intermediate in a mixture of tetrahydrofuran (THF) and methanol (MeOH) (e.g., a 5:1 v/v ratio).
- **Addition of Base:** To the stirred solution, add an aqueous solution of lithium hydroxide (LiOH) (e.g., 2 M solution, 10-20 equivalents).
- **Reaction Monitoring:** Stir the resulting mixture at a controlled temperature (e.g., 30-40 °C) for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- **Work-up:**
 - Once the reaction is complete, remove the organic solvents under reduced pressure.
 - The remaining aqueous solution can be washed with a non-polar organic solvent like ethyl acetate to remove any unreacted starting material or non-polar impurities.
 - Carefully adjust the pH of the aqueous layer to 5-6 using a dilute acid (e.g., 1 M HCl). This will protonate the carboxylate and cause the product to precipitate.
- **Isolation:** Collect the precipitated solid by filtration, wash with cold water, and dry under vacuum to yield the crude **5-methyl-1H-indole-4-carboxylic acid**.

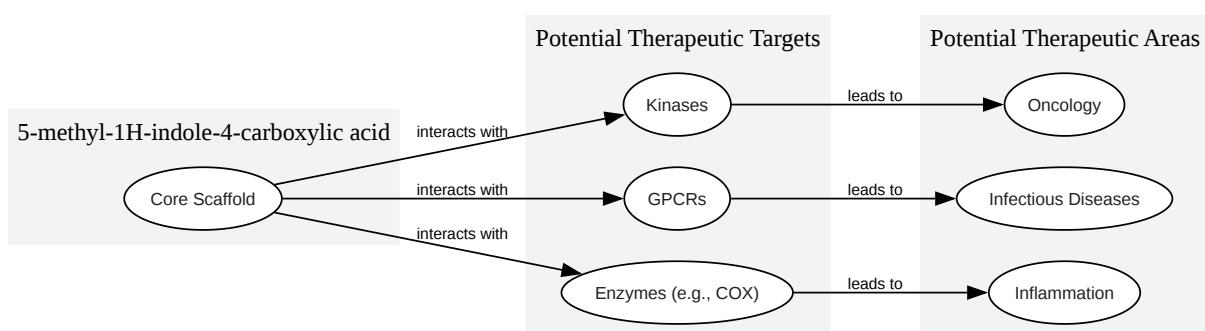
Part 3: Purification

- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or acetone/hexane) or by column chromatography on silica gel if necessary.

Potential Biological Activity and Therapeutic Applications

The indole scaffold is a "privileged structure" in drug discovery, and its derivatives have shown a wide range of biological activities[3]. While specific biological data for **5-methyl-1H-indole-4-carboxylic acid** is not yet available, we can extrapolate its potential applications based on the known pharmacology of related compounds.

Diagram of Potential Therapeutic Areas



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Caption: Potential therapeutic areas for derivatives of **5-methyl-1H-indole-4-carboxylic acid**.

- Anticancer Activity: Many indole derivatives are known to exhibit potent anticancer properties by targeting various cellular pathways, including protein kinases and tubulin polymerization[8]. The **5-methyl-1H-indole-4-carboxylic acid** scaffold could serve as a starting point for the development of novel kinase inhibitors or other anticancer agents.
- Anti-inflammatory Effects: Indole-3-carboxylic acid derivatives have been investigated for their anti-inflammatory properties, often through the inhibition of enzymes like

cyclooxygenase (COX)[2]. The structural features of the target compound make it a candidate for similar investigations.

- **Antimicrobial Properties:** The indole nucleus is present in many natural and synthetic compounds with antibacterial and antifungal activity. Derivatives of **5-methyl-1H-indole-4-carboxylic acid** could be explored for their potential to combat infectious diseases.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of the synthesized compound. A combination of spectroscopic and chromatographic techniques should be employed.

Technique	Expected Observations	Purpose
¹ H NMR	Aromatic protons on the indole ring, a singlet for the methyl group, and a broad singlet for the carboxylic acid proton.	Structural elucidation and confirmation.
¹³ C NMR	Resonances for the aromatic carbons, the methyl carbon, and the carbonyl carbon of the carboxylic acid.	Confirmation of the carbon skeleton.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the exact mass of the compound.	Confirmation of molecular weight and formula.
HPLC	A single major peak indicating the purity of the compound.	Purity assessment and quantification.
Infrared (IR) Spectroscopy	Characteristic absorption bands for the N-H stretch of the indole, the O-H and C=O stretch of the carboxylic acid, and aromatic C-H stretches.	Identification of functional groups.

Standard Protocol for HPLC Analysis

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of water (with 0.1% formic acid) and acetonitrile (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm and 280 nm.
- Injection Volume: 10 μ L.

Conclusion and Future Directions

5-methyl-1H-indole-4-carboxylic acid represents a promising, yet underexplored, building block for the development of novel chemical entities with potential applications in medicine and materials science. This guide has provided a comprehensive, albeit partially extrapolated, overview of its properties, synthesis, and potential applications. As research in this area progresses, it is anticipated that the specific biological activities and therapeutic potential of this compound and its derivatives will be further elucidated. The protocols and insights provided herein are intended to serve as a valuable starting point for researchers venturing into the exploration of this intriguing molecule.

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